Molecular weight and formula of (1R,2R)-2-(Cyclopropylamino)cyclohexanol

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Compound of Interest	
Compound Name:	(1R,2R)-2-(Cyclopropylamino)cyclohexanol
Cat. No.:	B066298

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In-Depth Technical Guide: (1R,2R)-2-(Cyclopropylamino)cyclohexanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **(1R,2R)-2-(Cyclopropylamino)cyclohexanol**. Due to the limited availability of specific experimental data for this exact molecule, this document presents a combination of known data and representative methodologies derived from structurally related compounds. This approach is intended to provide a foundational understanding for researchers working with similar chemical entities.

Core Molecular Data

The fundamental molecular properties of **(1R,2R)-2-(Cyclopropylamino)cyclohexanol** are summarized below.

Property	Value	Source
Molecular Formula	$C_9H_{17}NO$	[1]
Molecular Weight	155.24 g/mol	[1]

Tech Support

Representative Experimental Protocol: Synthesis of N-Substituted (1R,2R)-2-Aminocyclohexanol Derivatives

The following is a generalized protocol for the synthesis of N-substituted (1R,2R)-2-aminocyclohexanol derivatives, based on established chemical literature for similar compounds. This protocol is intended to serve as a starting point for the synthesis of **(1R,2R)-2-(Cyclopropylamino)cyclohexanol**.

Objective: To synthesize an N-substituted (1R,2R)-2-aminocyclohexanol derivative via reductive amination.

Materials:

- (1R,2R)-2-Aminocyclohexanol

- Cyclopropanone

- Sodium triacetoxyborohydride (NaBH(OAc)$_3$)

- Dichloromethane (DCM)

- Sodium bicarbonate (NaHCO$_3$), saturated aqueous solution

- Magnesium sulfate (MgSO$_4$)

- Round-bottom flask

- Magnetic stirrer and stir bar

- Separatory funnel

- Rotary evaporator

- Silica gel for column chromatography
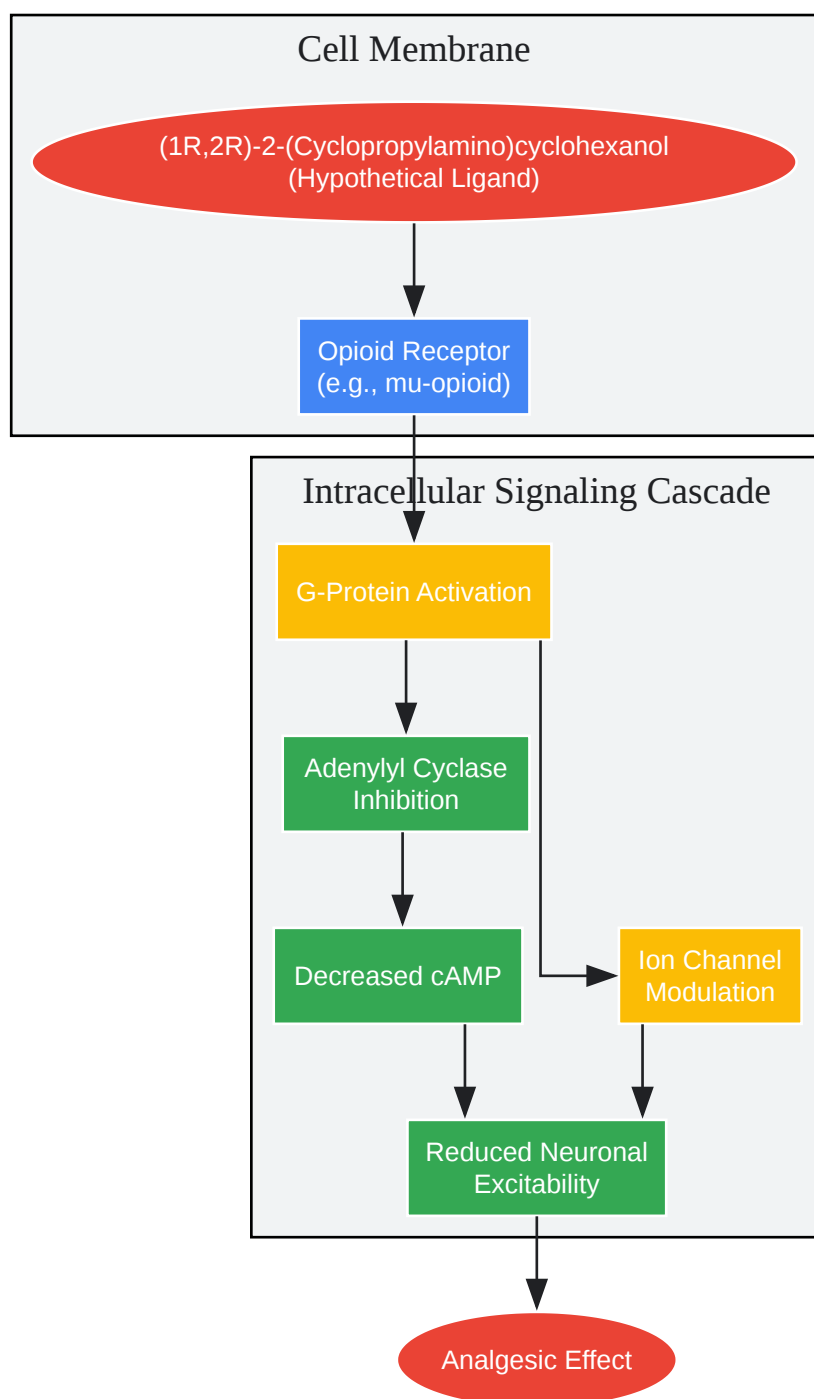
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask, dissolve (1R,2R)-2-aminocyclohexanol (1 equivalent) in dichloromethane.

- Addition of Ketone: To the stirred solution, add cyclopropanone (1.1 equivalents).

- Reductive Amination: Slowly add sodium triacetoxyborohydride (1.5 equivalents) to the reaction mixture in portions. Monitor the reaction progress by Thin Layer Chromatography (TLC).

- Quenching: Upon completion, quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate.

- Extraction: Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3x).

- Drying and Concentration: Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.

- Purification: Purify the crude product by silica gel column chromatography to yield the desired N-substituted (1R,2R)-2-aminocyclohexanol derivative.

Hypothetical Biological Activity and Signaling Pathway

While specific biological data for **(1R,2R)-2-(Cyclopropylamino)cyclohexanol** is not readily available, related aminocyclohexanol derivatives have been reported to exhibit various biological activities, including analgesic and antimicrobial effects.[2][3] A plausible mechanism of action for analgesic properties could involve modulation of opioid receptors or other pain-related signaling pathways.

Below is a DOT script and the resulting diagram illustrating a simplified, hypothetical signaling pathway that could be influenced by a molecule with analgesic properties.
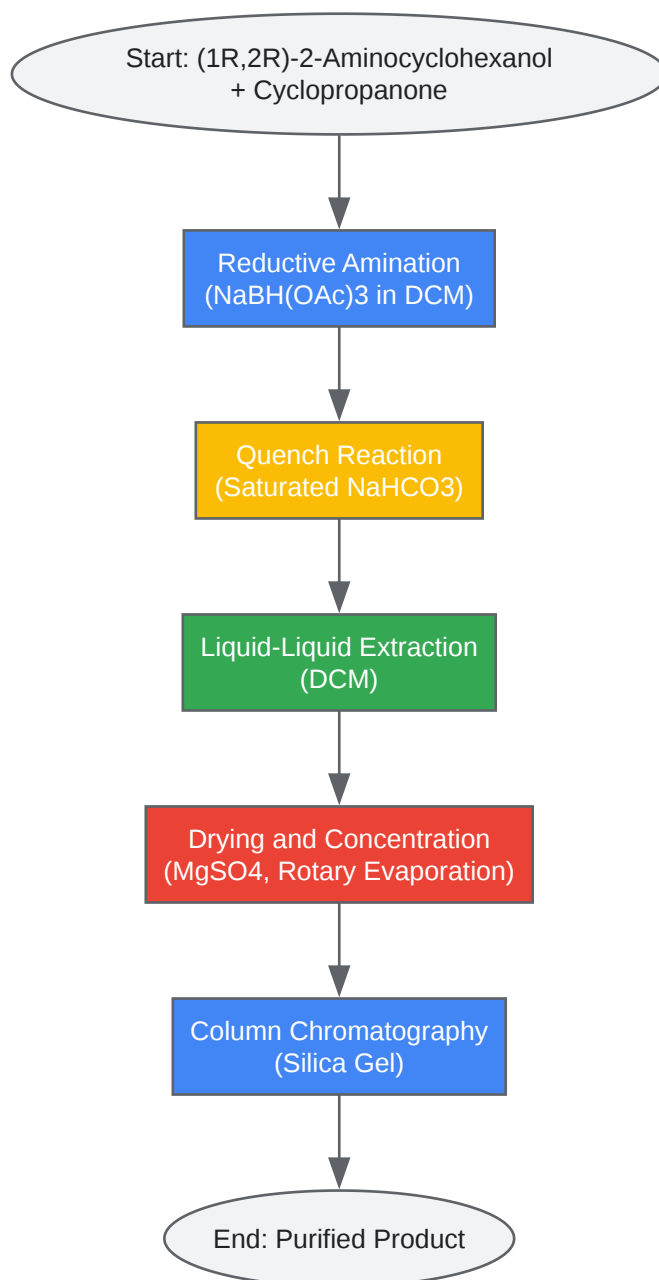
Caption: Hypothetical Opioid Receptor Signaling Pathway.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the synthesis and purification of N-substituted (1R,2R)-2-aminocyclohexanol derivatives.

```
        ┌─────────────────────────────────┐
        │  Start: (1R,2R)-2-Aminocyclohexanol │
        │         + Cyclopropanone          │
        └─────────────────────────────────┘
                        │
                        ▼
          ┌──────────────────────────┐
          │   Reductive Amination     │
          │   (NaBH(OAc)3 in DCM)     │
          └──────────────────────────┘
                        │
                        ▼
          ┌──────────────────────────┐
          │     Quench Reaction       │
          │   (Saturated NaHCO3)      │
          └──────────────────────────┘
                        │
                        ▼
          ┌──────────────────────────┐
          │   Liquid-Liquid Extraction│
          │          (DCM)            │
          └──────────────────────────┘
                        │
                        ▼
          ┌──────────────────────────┐
          │  Drying and Concentration │
          │ (MgSO4, Rotary Evaporation)│
          └──────────────────────────┘
                        │
                        ▼
          ┌──────────────────────────┐
          │   Column Chromatography   │
          │       (Silica Gel)        │
          └──────────────────────────┘
                        │
                        ▼
          ┌──────────────────────────┐
          │   End: Purified Product   │
          └──────────────────────────┘
```

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Caption: General Synthesis and Purification Workflow.

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